

Technical Support Center: Interpreting [11C]GSK1482160 PET Imaging Data

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Compound of Interest

Compound Name: GSK1482160
CAS No.: 1695551-19-9
Cat. No.: B607767

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals using [11C]GSK1482160 for Positron Emission Tomography (PET) imaging.

Frequently Asked Questions (FAQs)

Q1: What is [11C]GSK1482160 and what is its primary application in PET imaging?

A1: [11C]GSK1482160 is a potent and selective antagonist for the P2X7 receptor (P2X7R).[1][2][3] It is radiolabeled with carbon-11 to be used as a PET tracer for imaging neuroinflammation.[1][2] The P2X7 receptor is a key component in the neuroinflammatory cascade, making it a valuable biomarker.[4]

Q2: What is the mechanism of action of GSK1482160?

A2: GSK1482160 is a negative allosteric modulator of the P2X7 receptor.[5] It binds to a site distinct from the endogenous agonist (ATP) binding site, reducing the efficacy of ATP at the receptor without affecting its affinity. This modulation inhibits the release of pro-inflammatory cytokines like IL-1 β .

Q3: What are the key binding characteristics of [11C]**GSK1482160**?

A3: [11C]**GSK1482160** exhibits high affinity for the human P2X7 receptor. In vitro studies have reported a dissociation constant (Kd) of approximately 1.15 ± 0.12 nM and 5.09 ± 0.98 nM in different assays.[\[2\]](#)[\[4\]](#)

Q4: What kind of quantitative data can be expected from a [11C]**GSK1482160** PET study?

A4: Quantitative analysis of dynamic [11C]**GSK1482160** PET data can provide estimates of receptor density and binding potential. A two-compartment, five-parameter tracer kinetic model has been used in preclinical studies.[\[2\]](#)[\[4\]](#) In human studies with the 18F-labeled version, a multilinear reference tissue model has been found to be sufficient for quantification.[\[6\]](#)

Troubleshooting Guide

Issue	Potential Cause(s)	Recommended Action(s)
Low Brain Uptake/Signal	1. Low P2X7R expression in the subject population (e.g., healthy controls). Brain uptake in healthy human subjects is expected to be low (around 2% of the injected dose).[7] 2. Issues with radiotracer synthesis leading to low specific activity. 3. Suboptimal injection procedure.	1. Confirm the expected level of P2X7R expression in your study population. Higher uptake is expected in neuroinflammatory conditions. 2. Verify the specific activity and radiochemical purity of the synthesized tracer.[5] 3. Ensure proper intravenous administration of the radiotracer.
High Background Signal	1. Lipophilicity of the tracer leading to non-specific binding. The measured octanol/water partition coefficient (log P) is 1.95.[7] 2. Suboptimal image reconstruction parameters.	1. Utilize kinetic modeling to differentiate specific binding from non-specific uptake. 2. Optimize image reconstruction algorithms and parameters. Consider using advanced correction techniques.
Image Artifacts	1. Patient motion during the scan. 2. Misalignment between PET and CT/MRI data. 3. Metallic implants.	1. Ensure the patient is positioned comfortably and securely to minimize movement.[6] 2. Carefully inspect the co-registration of PET and anatomical images. Automated registration programs can be used.[8] 3. Be aware of potential streak or distortion artifacts from metallic implants and use appropriate correction methods if available. [6]
Variability in Test-Retest Results	1. Physiological changes in the subject between scans. 2. Differences in radiotracer	1. Standardize subject preparation and scanning conditions as much as

administration or scanning procedures.

possible. 2. For longitudinal studies, ensure consistent radiotracer synthesis, injection, and image acquisition protocols.

Experimental Protocols

Preclinical [^{11}C]GSK1482160 PET Imaging in Mice

This protocol is a summary based on published preclinical studies.[\[2\]](#)[\[4\]](#)

- Animal Model: Saline-treated (control) or lipopolysaccharide (LPS)-treated mice to induce neuroinflammation.
- Radiotracer Synthesis: [^{11}C]GSK1482160 is synthesized from its desmethyl precursor with [^{11}C]CH₃OTf.[\[5\]](#)
- Radiotracer Administration: Intravenous injection of a single dose of [^{11}C]GSK1482160.
- PET/CT Imaging: Dynamic in vivo PET/CT is performed. For example, imaging can be done at 72 hours after administration of saline or LPS.
- Data Analysis:
 - PET and CT images are co-registered.
 - Time-activity curves are extracted from regions of interest.
 - A two-compartment, five-parameter tracer kinetic model can be applied to the data.[\[2\]](#)[\[4\]](#)

Human [^{11}C]GSK1482160 PET Imaging (General Workflow)

The following is a generalized workflow based on available human data for GSK1482160 radiotracers.[\[6\]](#)[\[7\]](#)

- **Subject Preparation:** Subjects should be informed about the procedure and provide consent. A period of fasting may be required.
- **Radiotracer Administration:** A bolus intravenous injection of [^{11}C]**GSK1482160** is administered.
- **PET Imaging:** Dynamic scanning is initiated at the time of injection. The duration of the scan can vary, but imaging up to 70 minutes has been reported for the ^{18}F variant.[\[6\]](#)
- **Anatomical Imaging:** A CT or MRI scan is performed for attenuation correction and anatomical localization.
- **Data Analysis:**
 - PET images are reconstructed with corrections for attenuation, scatter, and dead time.
 - PET and anatomical images are co-registered.
 - For quantitative analysis, a multilinear reference tissue model may be appropriate.[\[6\]](#)

Quantitative Data Summary

Preclinical In Vitro Binding Data

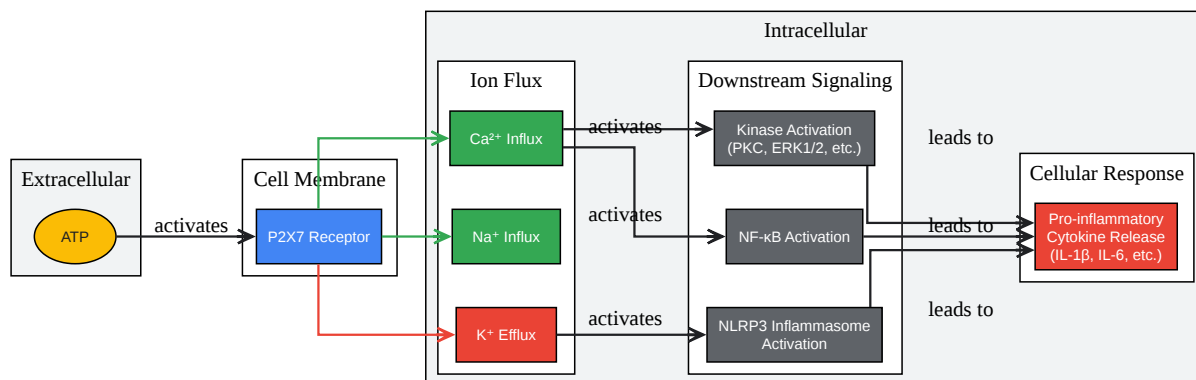
Parameter	Value	Cell Line	Reference
Kd	1.15 ± 0.12 nM	HEK293-hP2X7R membranes	[2] [4]
Bmax	3.03 ± 0.10 pmol/mg	HEK293-hP2X7R membranes	[2] [4]
kon	0.2312 ± 0.01542 min $^{-1}$ ·nM $^{-1}$	HEK293-hP2X7R cells	[2]
koff	0.2547 ± 0.0155 min $^{-1}$	HEK293-hP2X7R cells	[2]
Ki	2.63 ± 0.6 nM	HEK293-hP2X7R living cells	

Human Biodistribution and Dosimetry Data

Parameter	Value	Notes	Reference
Blood Half-Time	39 ± 8 minutes	Following bolus intravenous administration	[7]
Brain Uptake (SUV at 20 min)	1.04 ± 0.19	Corresponds to ~2% of injected dose	[7]
Urinary Bladder Wall Exposure (Male)	0.035 mSv/MBq	Estimated radiation exposure	[7]
Liver Exposure (Male)	0.025 mSv/MBq	Estimated radiation exposure	[7]
Kidneys Exposure (Male)	0.018 mSv/MBq	Estimated radiation exposure	[7]
Urinary Bladder Wall Exposure (Female)	0.045 mSv/MBq	Estimated radiation exposure	[7]
Liver Exposure (Female)	0.038 mSv/MBq	Estimated radiation exposure	[7]
Kidneys Exposure (Female)	0.022 mSv/MBq	Estimated radiation exposure	[7]

Visualizations

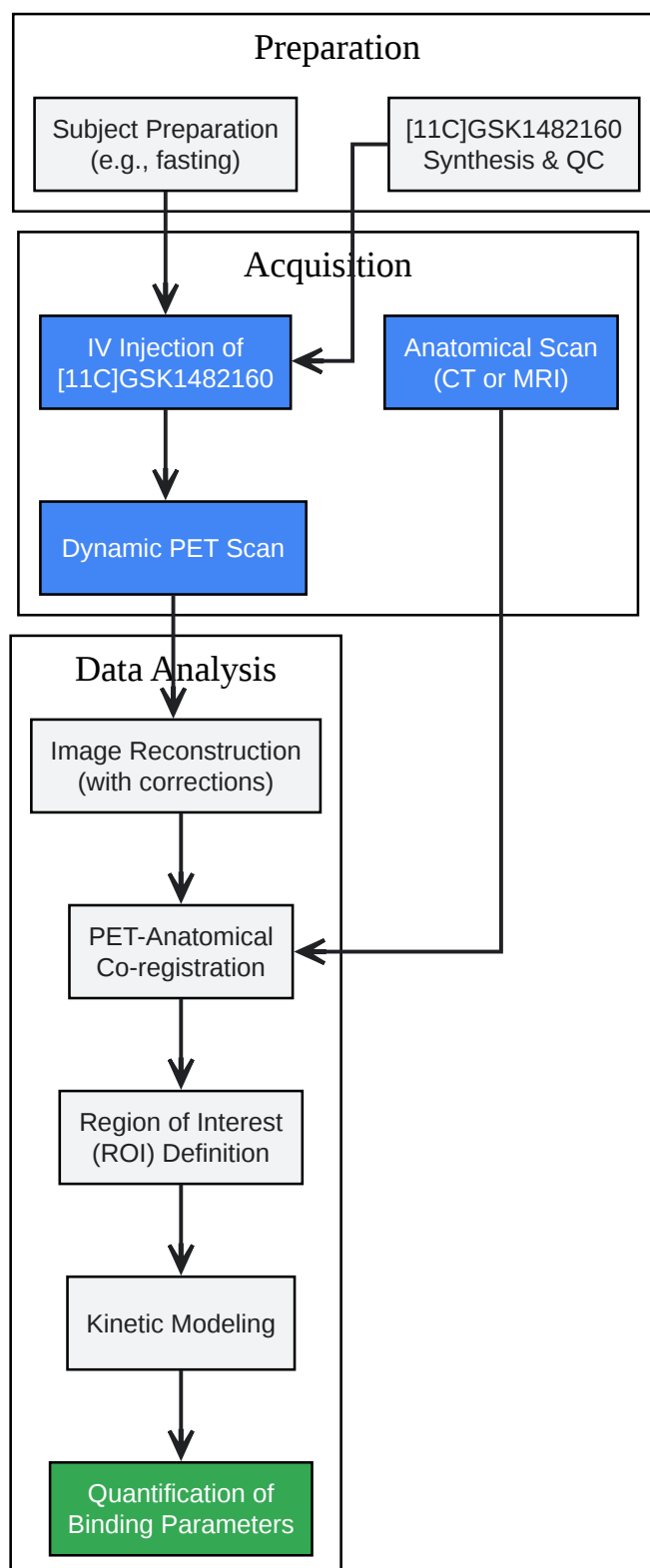
P2X7 Receptor Signaling Pathway



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Caption: P2X7 Receptor signaling pathway upon ATP binding.

[11C]GSK1482160 PET Imaging Experimental Workflow



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